

# Zetomipzomib Maleate Stock Solutions: A Technical Guide to Long-Term Stability and Handling

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## Compound of Interest

Compound Name: Zetomipzomib Maleate

Cat. No.: B10831845

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and handling of **Zetomipzomib Maleate** stock solutions. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound throughout experimental workflows.

## Recommended Storage Conditions for Zetomipzomib Maleate

Proper storage is critical to prevent the degradation of **Zetomipzomib Maleate**. The following table summarizes the recommended storage conditions for both the solid compound and its stock solutions in solvent.

Form	Storage Temperature	Duration	Important Considerations
Solid Compound	4°C	Long-term	Store in a tightly sealed container, protected from moisture. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Stock Solution in Solvent	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Use a tightly sealed container and protect from moisture. <a href="#">[1]</a> <a href="#">[4]</a>
Stock Solution in Solvent	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use a tightly sealed container and protect from moisture. <a href="#">[1]</a> <a href="#">[4]</a>

## Experimental Protocols

### Preparation of Zetomipzomib Maleate Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Zetomipzomib Maleate** in Dimethyl Sulfoxide (DMSO).

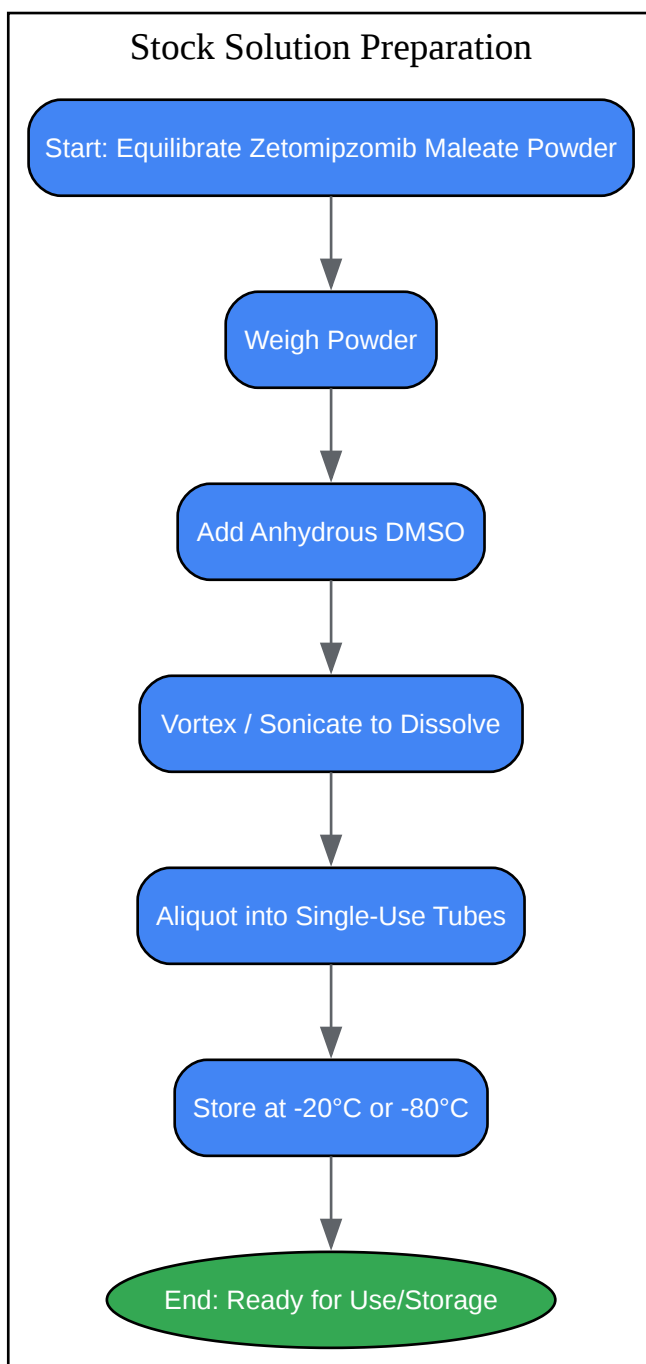
Materials:

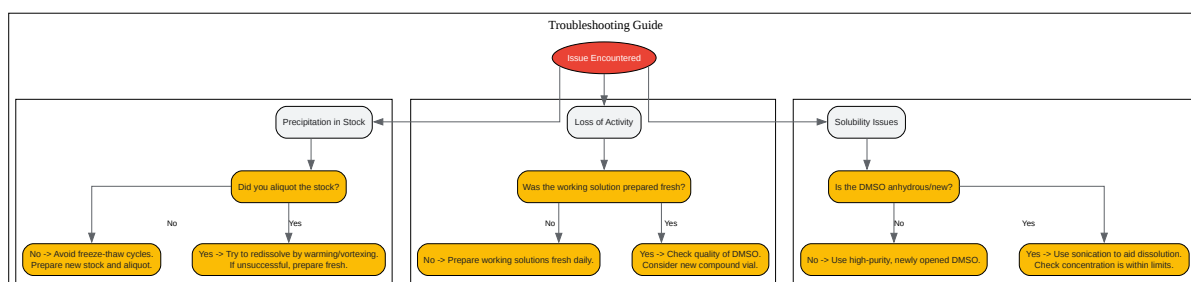
- **Zetomipzomib Maleate** (powder)
- Anhydrous/high-purity DMSO (newly opened is recommended to avoid issues with hygroscopic DMSO affecting solubility)[\[4\]](#)
- Sterile, conical-bottom polypropylene tubes

- Calibrated pipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Equilibration: Allow the vial of **Zetomipzomib Maleate** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Zetomipzomib Maleate** powder in a sterile tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve a final concentration of 10 mM. The molecular weight of **Zetomipzomib Maleate** is 702.76 g/mol .
- Dissolution: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.[\[3\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile polypropylene tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)  
[\[4\]](#)





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
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